

Key Performance Metrics for Diagnostic Tests

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: Diaphen

CAS No.: 6699-38-3

Cat. No.: S586298

Get Quote

The table below defines the core indices used to evaluate diagnostic tests, which are essential for any product comparison [1].

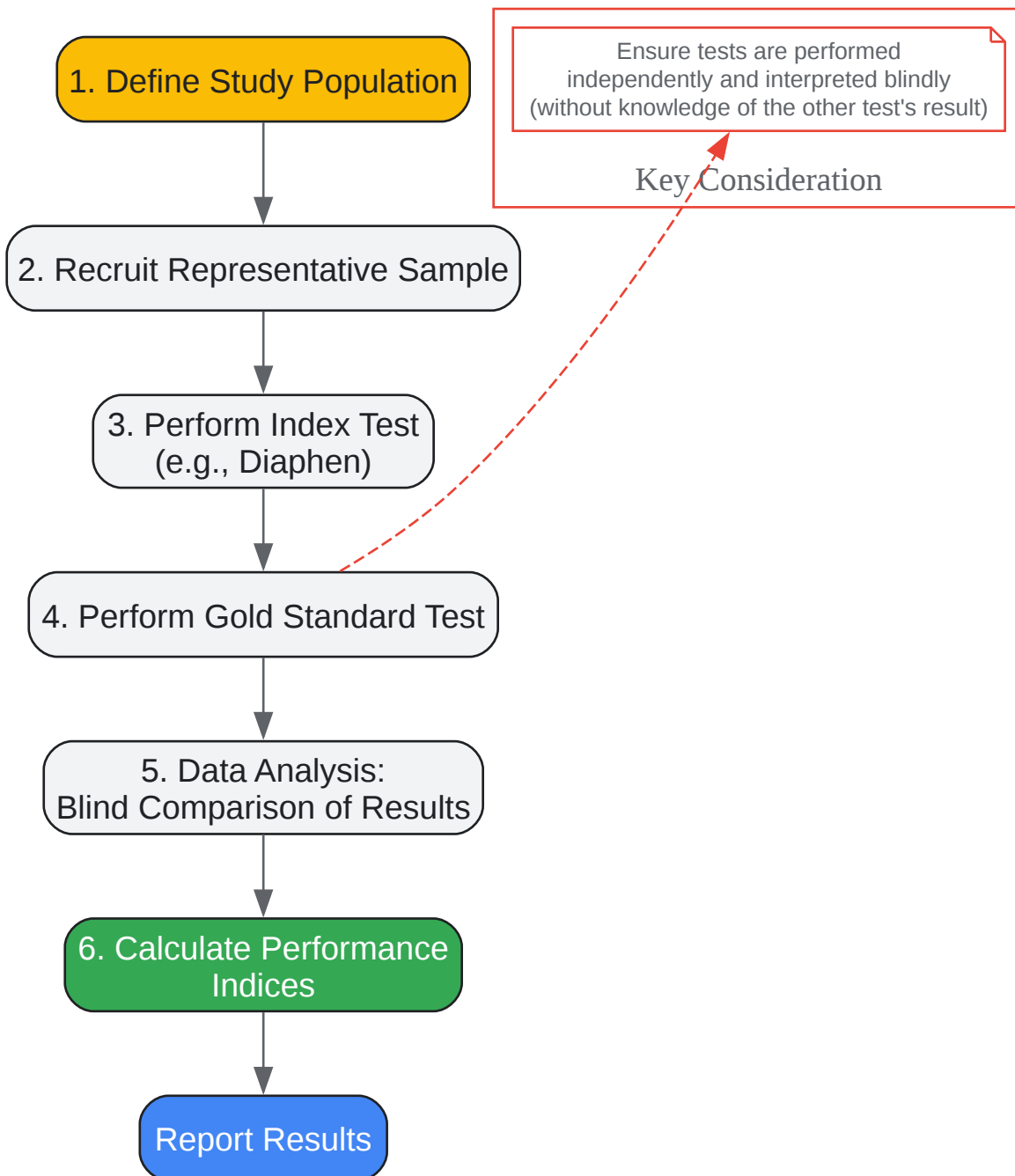
Performance Index	Definition	Interpretation & Clinical Utility	Mathematical Formula
Sensitivity (Se)	Probability of a positive test result when the disease is truly present [1].	A highly sensitive test is effective for "ruling out" a disease (low false-negative rate). Useful for screening.	$Se = TP / (TP + FN)$
Specificity (Sp)	Probability of a negative test result when the disease is truly absent [1].	A highly specific test is effective for "ruling in" a disease (low false-positive rate). Useful for confirmation.	$Sp = TN / (TN + FP)$
Positive Predictive Value (PPV)	Probability that the disease is present following a positive test result [1].	Answers the clinician's question: "Given a positive test, what is the chance my patient has the disease?"	$PPV = (Se \times pr) / [(Se \times pr) + (1 - Sp) \times (1 - pr)]$
Negative Predictive Value (NPV)	Probability that the disease is absent following a negative test result [1].	Answers the clinician's question: "Given a negative test, what is the chance my patient is disease-free?"	$NPV = (Sp \times (1 - pr)) / [(Sp \times (1 - pr)) + (1 - Se) \times pr]$

Performance Index	Definition	Interpretation & Clinical Utility	Mathematical Formula
Positive Likelihood Ratio (LR+)	Indicates how much more likely a positive test result is in a diseased person versus a non-diseased person [1].	Higher values (e.g., >10) provide strong evidence for the disease. Combines sensitivity and specificity into a single metric.	$LR+ = Se / (1 - Sp)$
Negative Likelihood Ratio (LR-)	Indicates how much more likely a negative test result is in a diseased person versus a non-diseased person [1].	Lower values (e.g., <0.1) provide strong evidence against the disease. Combines sensitivity and specificity into a single metric.	$LR- = (1 - Se) / Sp$

> **Note on PPV/NPV:** Unlike sensitivity and specificity, **Positive Predictive Value (PPV)** and **Negative Predictive Value (NPV)** are highly dependent on the disease's **pre-test probability (prevalence)** in the tested population [1]. A test will have a higher PPV in a high-prevalence setting (e.g., a specialist clinic) compared to a low-prevalence one (e.g., general population screening).

Experimental Protocol for Test Validation

A robust validation study compares the new diagnostic test against a **gold standard** (reference test known to be correct) in a blinded manner [1]. The general workflow is as follows:



[Click to download full resolution via product page](#)

- **Study Population and Gold Standard:** Define the target patient population and select an appropriate, widely accepted **gold standard test** for comparison. The gold standard should be a method with no false positives or false negatives by definition [1].
- **Blinded Testing:** All enrolled subjects undergo both the new test (e.g., **Diaphen**) and the gold standard test. Crucially, the interpretation of each test's results must be performed **independently and blindly** (without knowledge of the other test's result) to avoid bias [1].

- **Data Analysis and Contingency Table:** Create a 2x2 contingency table to compare the results. This table is the basis for calculating all performance metrics listed above [1].

Gold Standard: Disease Present	Gold Standard: Disease Absent
True Positive (TP)	False Positive (FP)
False Negative (FN)	True Negative (TN)

Incorporating Neurophysiological Measures

For tests evaluating cognitive function, combining behavioral task performance with direct brain function measures like **Electroencephalography (EEG)** can significantly improve sensitivity and specificity. This approach helps control for factors like patient motivation or alertness that can affect performance-based tests alone [2].

- **Enhanced Detection:** One study demonstrated that combining EEG with task performance achieved **96% sensitivity and 100% specificity** in detecting drug-induced cognitive changes, outperforming conventional neuropsychological tests (75% sensitivity and specificity) [2].
- **Sustained Working Memory Test (SWMT):** An example of an automated test using an **n-back working memory task** combined with EEG. It analyzes task performance (accuracy, speed) and brain signals (e.g., frontal-midline theta power, alpha attenuation) to generate a composite score of cognitive brain function [2].

A Framework for Your Guide

Since specific data on "**Diaphen**" is unavailable, you can structure your comparison guide using the established framework above:

- **Executive Summary:** Briefly introduce the diagnostic area and the purpose of the comparison.
- **Methods:** Detail the experimental protocol you follow, referencing the workflow above.
- **Results Summary:** Present your findings in a clear table comparing **Diaphen's Sensitivity, Specificity, PPV, NPV, and LR+/LR-** against competitor tests.
- **Discussion:** Contextualize the results. Explain why **Diaphen's** performance profile (e.g., high specificity for confirmatory testing) is advantageous for the intended clinical use case, considering the influence of disease prevalence.

Need Custom Synthesis?

Email: info@smolecule.com or [Request Quote Online](#).

References

1. Diagnostic tests performance indices: an overview - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
2. A cognitive and neurophysiological test of change from an ... [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]

To cite this document: Smolecule. [Key Performance Metrics for Diagnostic Tests]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b586298#diaphen-specificity-testing>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States
Phone: (512) 262-9938
Email: info@smolecule.com
Web: www.smolecule.com